

# An In-Depth Technical Guide to SMIP004: Chemical Structure, Properties, and Biological Activity

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## Compound of Interest

Compound Name:	SMIP004
CAS No.:	143360-00-3
Cat. No.:	B1681834

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## Abstract

**SMIP004**, or N-(4-butyl-2-methyl-phenyl) acetamide, is a small molecule inhibitor with demonstrated anti-cancer properties. It selectively induces apoptosis in cancer cells through a multi-faceted mechanism involving the inhibition of the S-phase kinase-associated protein 2 (SKP2), leading to the stabilization of the cyclin-dependent kinase inhibitor p27Kip1. Furthermore, **SMIP004** disrupts mitochondrial respiration, which triggers oxidative stress and activates the unfolded protein response (UPR), culminating in cell cycle arrest and apoptosis. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **SMIP004**, including detailed experimental protocols and a summary of key quantitative data.

## Chemical Structure and Properties

**SMIP004** is a synthetic organic compound with the IUPAC name N-(4-butyl-2-methyl-phenyl) acetamide. Its chemical structure and key properties are summarized below.

Table 1: Chemical and Physical Properties of **SMIP004**

Property	Value	Reference
IUPAC Name	N-(4-butyl-2-methyl-phenyl) acetamide	
Molecular Formula	C <sub>13</sub> H <sub>19</sub> NO	
Molecular Weight	205.30 g/mol	
CAS Number	143360-00-3	
SMILES	<chem>CC1=C(NC(C)=O)C=CC(CCC)C=C1</chem>	
Appearance	White to off-white solid	[1]
Purity	≥98% (by HPLC)	
Solubility	DMSO: ≥ 100 mg/mL (487.09 mM)	[1]
Storage	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 2 years; -20°C for 1 year.	[1]

## Biological Activity and Mechanism of Action

**SMIP004** exhibits selective cytotoxicity towards cancer cells, primarily through the induction of apoptosis. Its mechanism of action is centered on two key cellular processes: inhibition of the SKP2 E3 ubiquitin ligase and disruption of mitochondrial function.

## SKP2 Inhibition and Cell Cycle Regulation

**SMIP004** acts as an inhibitor of SKP2, a critical component of the SCF (SKP1-CUL1-F-box) E3 ubiquitin ligase complex.[2][3] SKP2 is responsible for the ubiquitination and subsequent proteasomal degradation of the cyclin-dependent kinase (CDK) inhibitor p27Kip1.[2] By

inhibiting SKP2, **SMIP004** leads to the stabilization and accumulation of p27Kip1.[2] Elevated levels of p27Kip1, in turn, inhibit the activity of CDK2/cyclin E and CDK2/cyclin A complexes, leading to a G1 phase cell cycle arrest.[4]

## Mitochondrial Disruption and Oxidative Stress

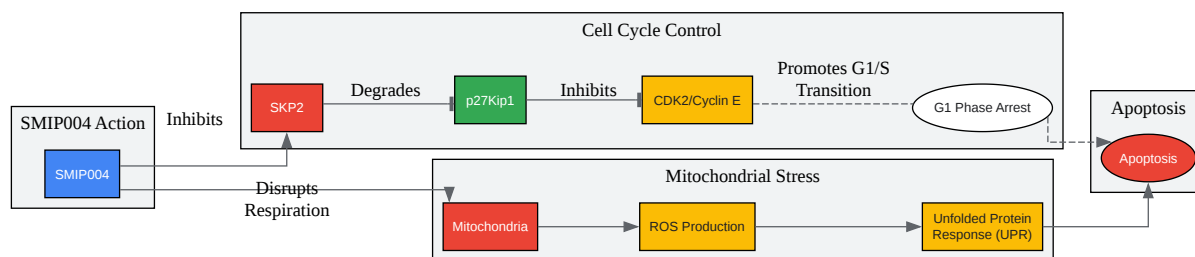
A crucial aspect of **SMIP004**'s pro-apoptotic activity is its ability to disrupt mitochondrial respiration.[5] This leads to an increase in the production of reactive oxygen species (ROS), inducing a state of oxidative stress within the cancer cells.[5] The elevated ROS levels trigger the unfolded protein response (UPR), a cellular stress response pathway.[5]

## Induction of Apoptosis

The culmination of SKP2 inhibition, cell cycle arrest, and UPR activation is the induction of apoptosis. **SMIP004** has been shown to downregulate the expression of anti-apoptotic proteins and upregulate the expression of pro-apoptotic proteins.[6] The UPR, when prolonged or severe due to persistent oxidative stress, can switch from a pro-survival to a pro-apoptotic signaling pathway.[5]

## Signaling Pathways

The signaling pathways affected by **SMIP004** are complex and interconnected. The following diagrams illustrate the key pathways involved in its mechanism of action.



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